

Potential Biological Functions of 2-Carboxylauroyl-CoA: A Technical Guide

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Compound of Interest

Compound Name: 2-carboxylauroyl-CoA

Cat. No.: B15551280

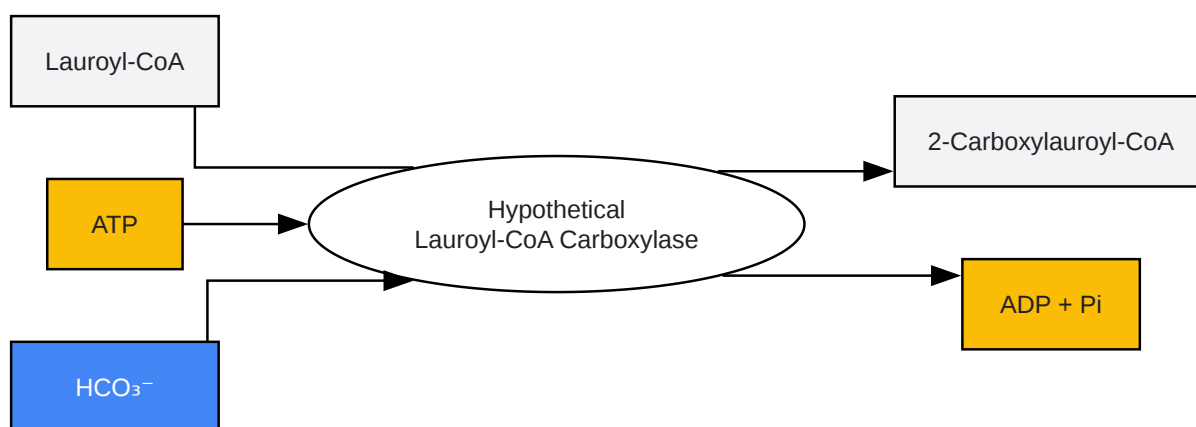
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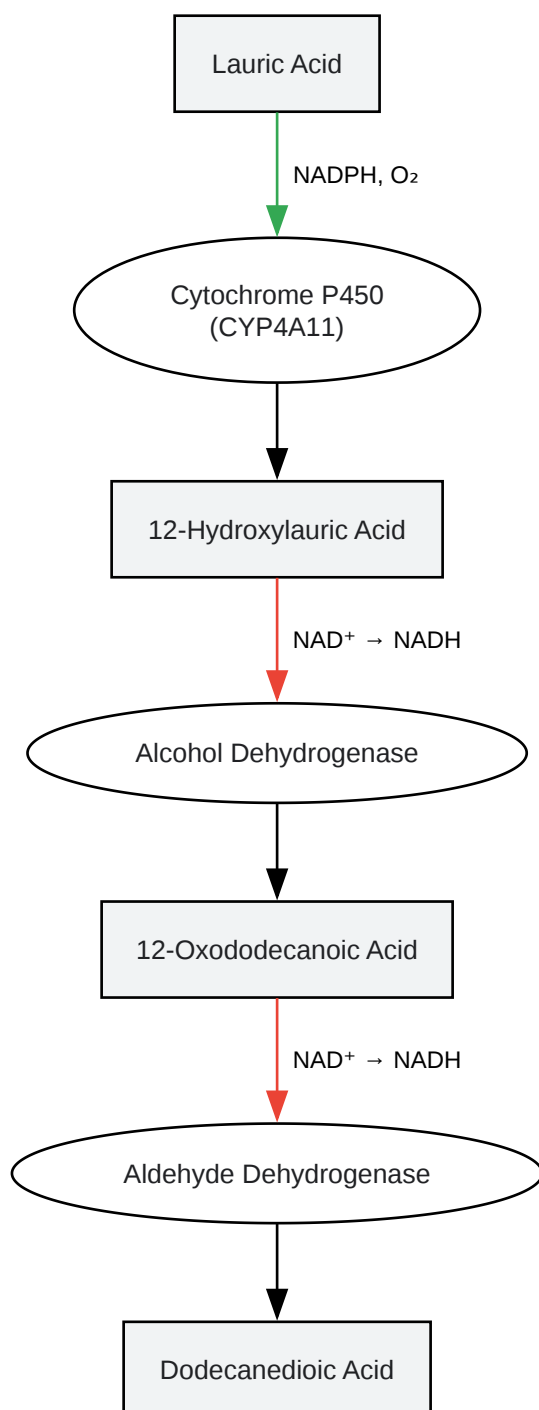
Disclaimer: Direct scientific literature extensively detailing the biological functions, metabolism, or signaling pathways of **2-carboxylauroyl-CoA** is not readily available. This technical guide, therefore, provides an in-depth analysis based on the established metabolism of structurally related molecules, particularly the C12 dicarboxylic acid, dodecanedioic acid, and its corresponding CoA ester. The potential roles and metabolic pathways of **2-carboxylauroyl-CoA** discussed herein are largely hypothetical and inferred from known biochemical principles.

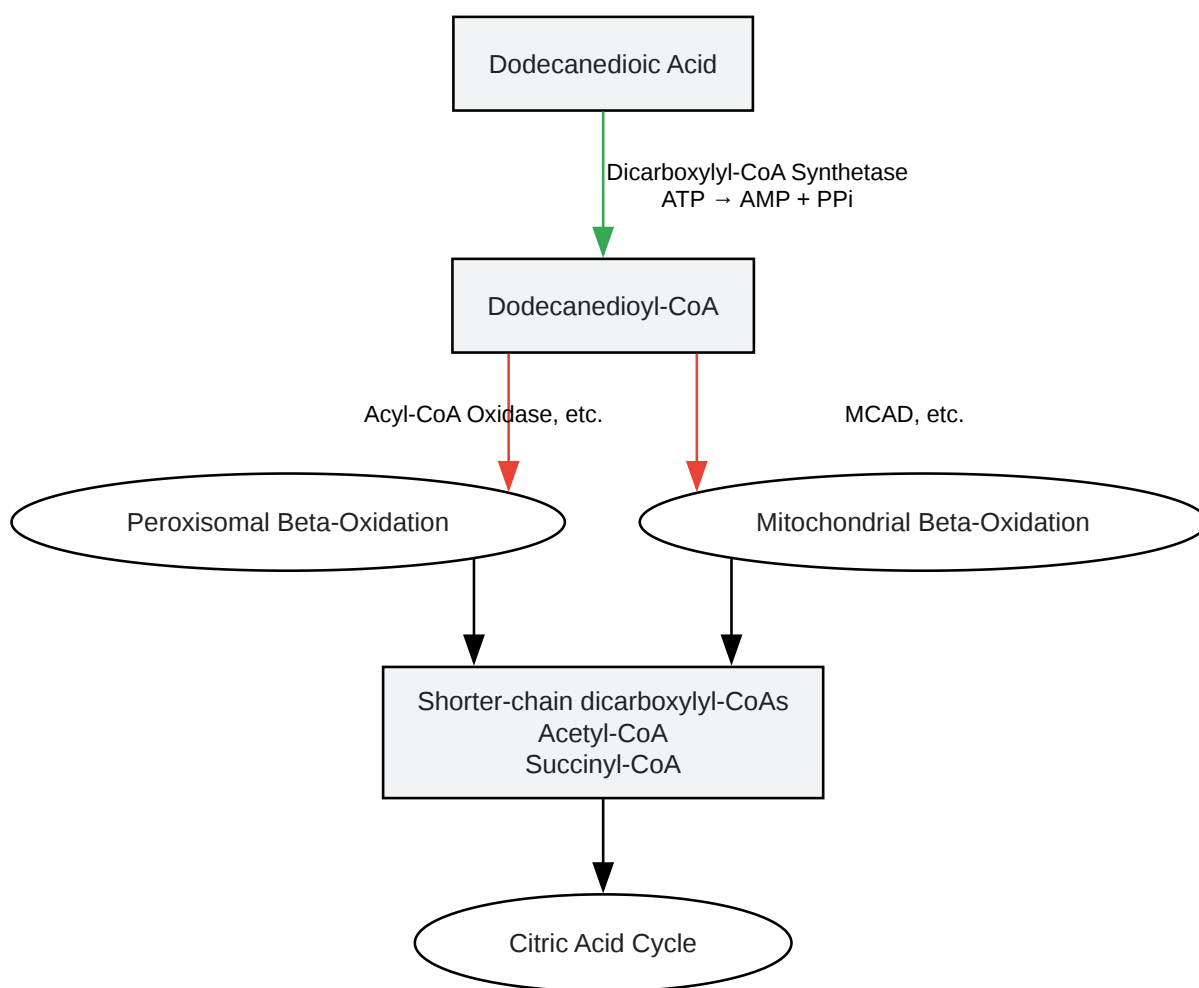
Hypothetical Formation of 2-Carboxylauroyl-CoA

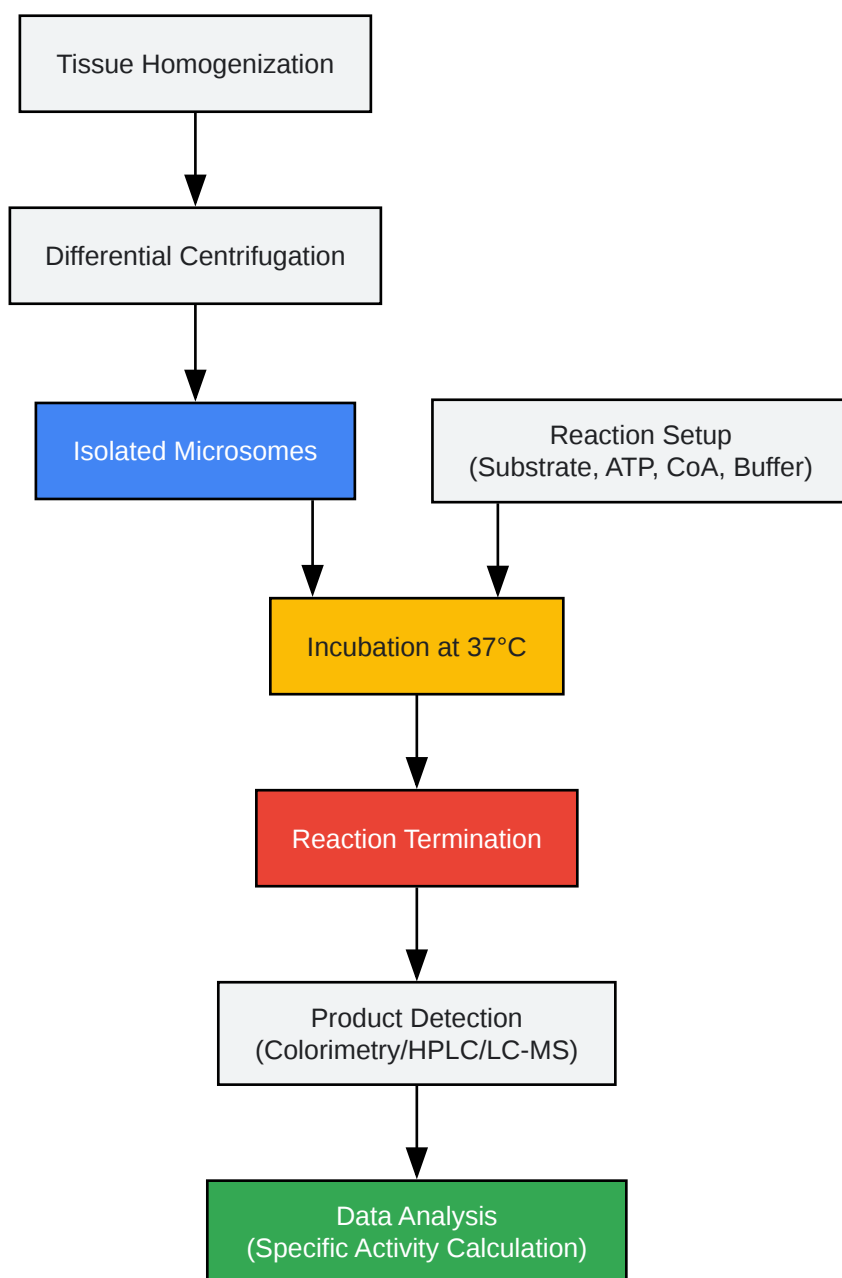
The structure of **2-carboxylauroyl-CoA** suggests its formation via the carboxylation of lauroyl-CoA at the alpha-carbon (C2). In biochemistry, such carboxylation reactions are typically catalyzed by biotin-dependent carboxylases. The most well-characterized of these is acetyl-CoA carboxylase (ACC), which catalyzes the carboxylation of acetyl-CoA to form malonyl-CoA, the committed step in fatty acid synthesis[1][2][3]. ACC has two main isoforms in mammals, ACC1 and ACC2, which are involved in fatty acid synthesis and regulation of beta-oxidation, respectively[4][5].

While ACC's primary substrate is acetyl-CoA, it is conceivable that a similar enzyme, or a promiscuous activity of a known carboxylase, could catalyze the carboxylation of a long-chain acyl-CoA like lauroyl-CoA. This hypothetical reaction would involve the ATP-dependent carboxylation of a biotin prosthetic group, followed by the transfer of the carboxyl group to the alpha-carbon of lauroyl-CoA.









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